

Proper Disposal Procedures for 17:0-16:1 PC-d5

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Compound of Interest

Compound Name: 17:0-16:1 PC-d5

Cat. No.: B12398017

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Ensuring the safe and compliant disposal of laboratory reagents is a critical component of laboratory safety and environmental responsibility. This document provides detailed guidance for the proper disposal of **17:0-16:1 PC-d5** (1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphocholine), a deuterated phosphatidylcholine used in lipidomics research.

While **17:0-16:1 PC-d5** is not classified as a hazardous substance, it is imperative to follow institutional and local regulations for chemical waste disposal. The following procedures are based on general best practices for non-hazardous laboratory chemical waste.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are equipped with the appropriate Personal Protective Equipment (PPE).

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Ventilation:** Handle the compound in a well-ventilated area or under a chemical fume hood to minimize inhalation exposure.
- **Spill Response:** In the event of a spill, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth). Collect the absorbed material and place it into a suitable, labeled container for disposal.

Step-by-Step Disposal Protocol

The primary principle for the disposal of **17:0-16:1 PC-d5** is to manage it as non-hazardous chemical waste, in accordance with all applicable federal, state, and local environmental regulations.

- Waste Identification and Segregation:
 - Identify the waste as "non-hazardous chemical waste."
 - Do not mix with hazardous waste streams (e.g., solvents, heavy metals, or reactive chemicals). Segregation is key to proper and cost-effective disposal.
- Containerization:
 - Place the waste material, including any contaminated spill cleanup materials, into a clearly labeled, sealed, and chemically compatible container.
 - The container label should include the full chemical name: "**17:0-16:1 PC-d5**" or "1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphocholine," and clearly state "For Disposal."
- Institutional Waste Management:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the chemical waste.
 - Follow all institutional guidelines for waste accumulation and storage prior to pickup. This typically involves storing the sealed container in a designated satellite accumulation area.
- Disposal of Empty Containers:
 - Thoroughly rinse the original product container with a suitable solvent (e.g., chloroform or methanol).
 - Collect the rinsate as chemical waste and add it to your non-hazardous waste container.
 - Once triple-rinsed, the empty container can often be disposed of as regular laboratory glass or plastic waste. Deface the label before disposal.^[1] Always confirm this procedure with your institution's EHS guidelines.

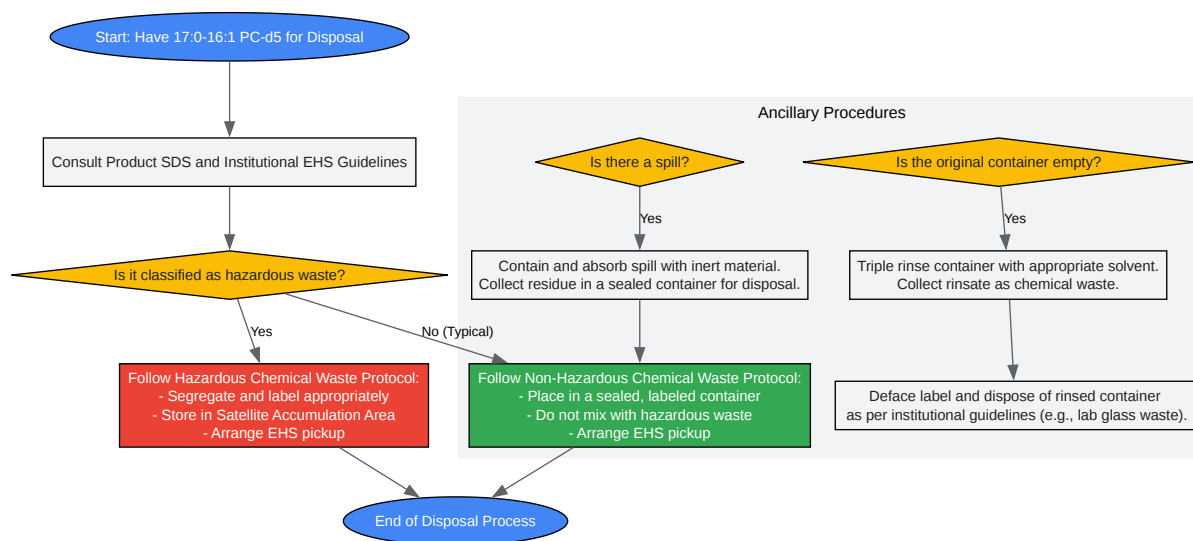
Safety and Physical Data Overview

The following table summarizes key safety and physical data for a closely related phosphatidylglycerol compound, which is expected to have similar properties to the phosphatidylcholine in question. This data is provided for informational purposes, and users should always refer to the specific Safety Data Sheet (SDS) for the product in use, if available.

Property	Data	Reference
Chemical Name	1-heptadecanoyl-2-palmitoleoyl-sn-glycero(d5)-3-phosphocholine	Avanti Research Lipids
CAS Number	2342575-79-3	[2]
Molecular Formula	C ₄₁ H ₇₅ D ₅ NO ₈ P	Avanti Research Lipids
Formula Weight	751.09	[2]
Physical State	Varies (often supplied in a solvent)	General knowledge
Storage Temperature	-20°C	[2]
Hazard Classification	Not classified as a hazardous substance. However, it should be handled with care as with all laboratory chemicals.	Based on SDS for similar compounds and general guidelines for non-hazardous chemical waste.[3][4]
First Aid Measures	Eyes: Flush with plenty of water. Skin: Wash with soap and water. Inhalation: Move to fresh air. Ingestion: Rinse mouth.	General first aid procedures for non-hazardous chemicals.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **17:0-16:1 PC-d5**.



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Caption: Disposal decision workflow for **17:0-16:1 PC-d5**.

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